

Physical Properties of Fluorinated Nitrobenzene Intermediates

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Compound of Interest

Compound Name: 1-(2,2-Difluoroethoxy)-2-methoxy-4-nitrobenzene

CAS No.: 1245773-14-1

Cat. No.: B3017240

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Executive Summary: The Fluorine Effect

Fluorinated nitrobenzenes are critical electrophiles in nucleophilic aromatic substitution (SNAr) reactions. The introduction of fluorine onto the nitrobenzene scaffold drastically alters physicochemical behavior compared to non-fluorinated analogs.

- **Reactivity:** The high electronegativity of fluorine (C-F) activates the ring for SNAr reactions at the ortho and para positions, often outperforming chlorine due to the high stability of the Meisenheimer intermediate, despite the strength of the C-F bond.
- **Physical State:** Unlike the crystalline nature of many nitro-compounds, mono- and di-fluorinated nitrobenzenes are often dense liquids or low-melting solids at room temperature, necessitating specific handling protocols for transfer and purification.

Thermodynamic & Volumetric Properties

The following table consolidates key physical data. Note the density trend: fluorine substitution significantly increases density (

) relative to nitrobenzene (

), a critical factor for reactor loading and solvent extraction phase separation.

Table 1: Comparative Physical Properties of Key Intermediates

Compound	CAS No. [1][2][3] [4][5][6]	MW (g/mol)	Physical State (25°C)	MP (°C)	BP (°C)	Density (g/mL)	LogP (Est)
2-Fluoronitrobenzene	1493-27-2	141.10	Liquid	-6 to -9	215	1.338	1.8
3-Fluoronitrobenzene	402-67-5	141.10	Liquid	~ 4	205	1.325	1.9
4-Fluoronitrobenzene	350-46-9	141.10	Low-Melting Solid	21 - 27	205	1.330	1.8
2,4-Difluoronitrobenzene	446-35-5	159.09	Liquid	9 - 10	203	1.451	1.8
2,4,6-Trifluoronitrobenzene	315-14-0	177.08	Liquid	~ 3	188	1.540	2.1

“

Technical Insight: The melting point of 4-fluoronitrobenzene is close to ambient temperature.[4]

In process chemistry, this can lead to "freezing" in transfer lines if the facility temperature drops.

Heat tracing (

) is recommended for bulk transfer.

Spectroscopic Characterization (NMR)

Reliable identification relies on

and

NMR. The fluorine signal is highly sensitive to the electron-withdrawing nature of the nitro group.

- NMR (470 MHz,

,

ref):

- Ortho-F (2-F): Resonates downfield (typically

to

) due to the strong inductive and through-space deshielding of the adjacent nitro group.

- Para-F (4-F): Resonates slightly upfield relative to ortho (typically

to

).

- Meta-F (3-F): Least affected by the nitro group's resonance withdrawal (typically

).

- 2,4-Difluoro: Shows two distinct signals with coupling () often visible if resolution permits.
- NMR Diagnostic:
 - Look for the roofing effect in coupling constants. The proton ortho to the fluorine will exhibit large coupling (), distinguishing it from H-H coupling.

Thermal Stability & Safety (DSC Analysis)

Nitro compounds are energetically unstable. Fluorination does not mitigate the risk of thermal runaway.

Experimental Protocol: Differential Scanning Calorimetry (DSC)

- Objective: Determine the Onset Temperature () of decomposition.
- Sample: 3–5 mg of intermediate.
- Crucible: Gold-plated high-pressure crucible (to prevent catalytic decomposition by steel/aluminum).
- Atmosphere: Nitrogen ().
- Ramp:
from
to
.

Critical Safety Thresholds:

- Exotherm Onset: Typically
for mono-fluoronitrobenzenes.
- Energy Release: Often exceeds
.
- Hazard: Decomposition releases Hydrogen Fluoride (HF) and Nitrogen Oxides (
).[1]



Warning: Do not distill these compounds to dryness. The concentrated residue can accumulate unstable byproducts. Always leave a "heel" of 10-20% volume in the pot.

Synthesis & Purification Workflows

A. Synthesis: Halogen Exchange (Halex)

The industry standard for producing fluorinated nitrobenzenes is the Halex reaction, replacing a chloro-group with fluoride.

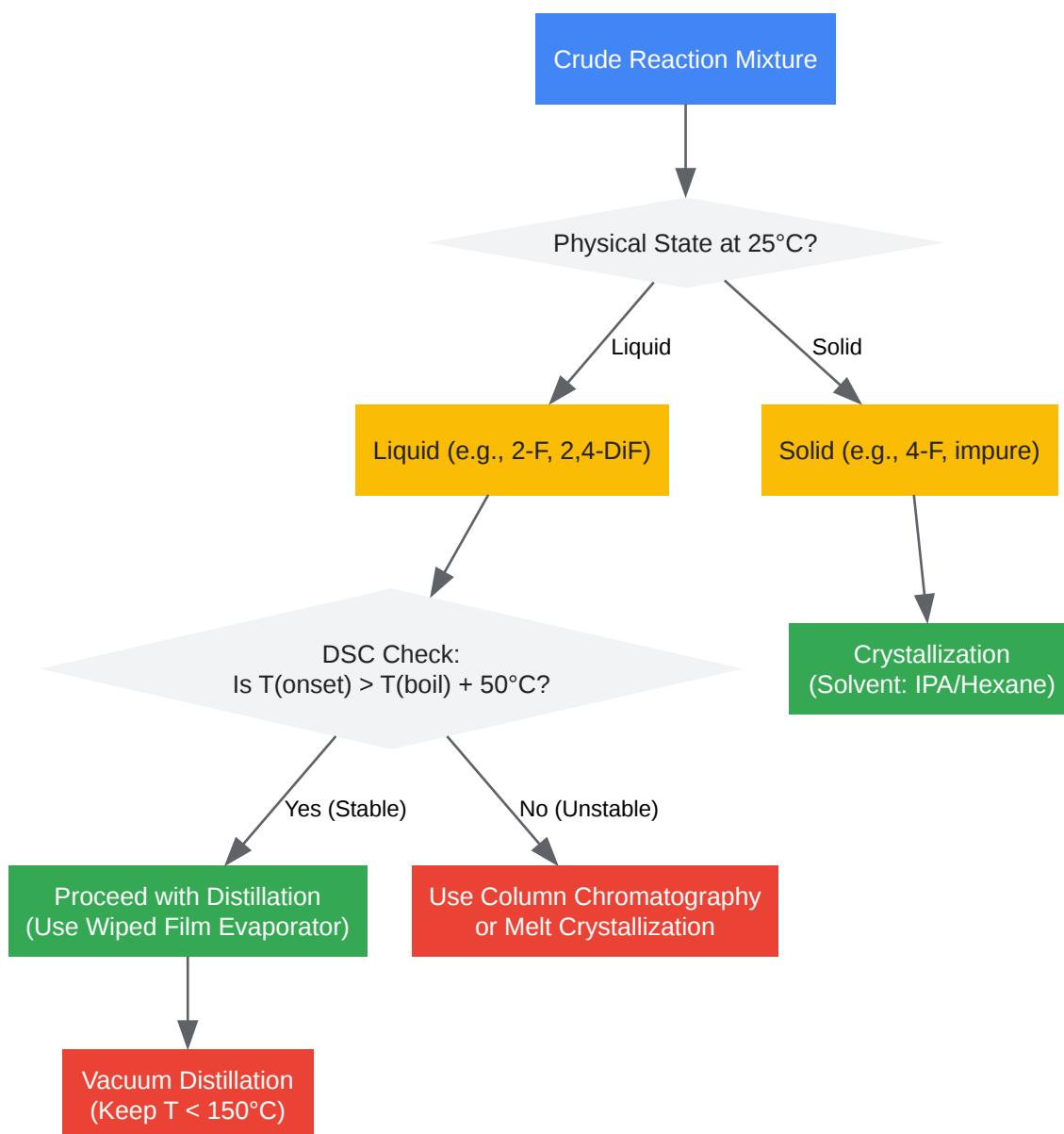
- Reagents: Chloronitrobenzene precursor, Potassium Fluoride (KF).
- Solvent: Sulfolane or DMF (High boiling, polar aprotic).
- Catalyst: Phase Transfer Catalyst (e.g., Tetramethylammonium chloride,
) is essential to solubilize the fluoride ion.
- Key Parameter: Water content must be

. Water solvates

and kills reactivity.

B. Purification Decision Matrix

Selecting between crystallization and distillation depends on the physical state and thermal stability.



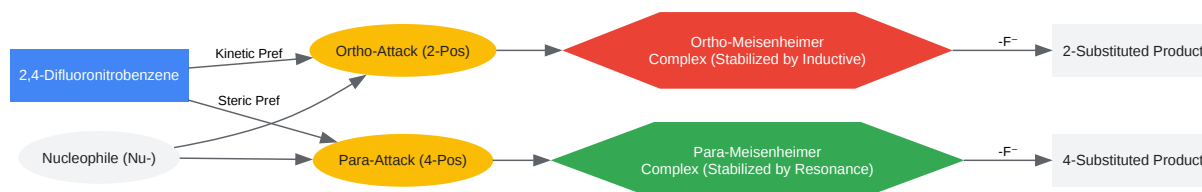
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Figure 1: Purification logic flow. Distillation is preferred for liquids but requires thermal validation via DSC.

Reactivity Profile: Selectivity

In 2,4-difluoronitrobenzene, the nucleophile can attack either the 2-position (ortho) or 4-position (para).

- Kinetic Control: The ortho (2-F) position is often more reactive due to the inductive proximity of the nitro group, despite steric hindrance.
- Thermodynamic Control: The para (4-F) product is often more stable.
- Solvent Effect: Non-polar solvents favor ortho-substitution (via H-bonding with the nitro group if the nucleophile is an amine). Polar aprotic solvents (DMSO) favor para-substitution.



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Figure 2: Regioselectivity pathways in nucleophilic aromatic substitution of difluoronitrobenzene.

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